

N-piperidine Ibrutinib hydrochloride degradation and storage conditions

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Compound of Interest

Compound Name: *N-piperidine Ibrutinib hydrochloride*

Cat. No.: *B10824646*

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Technical Support Center: N-piperidine Ibrutinib Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the degradation and storage of **N-piperidine Ibrutinib hydrochloride**.

Frequently Asked Questions (FAQs)

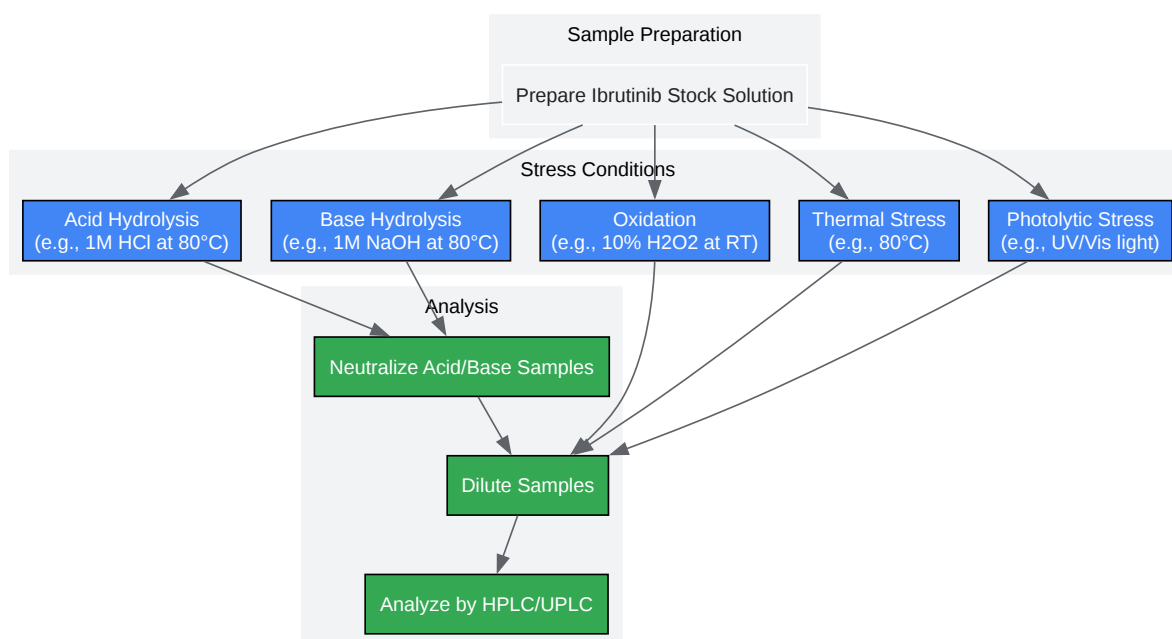
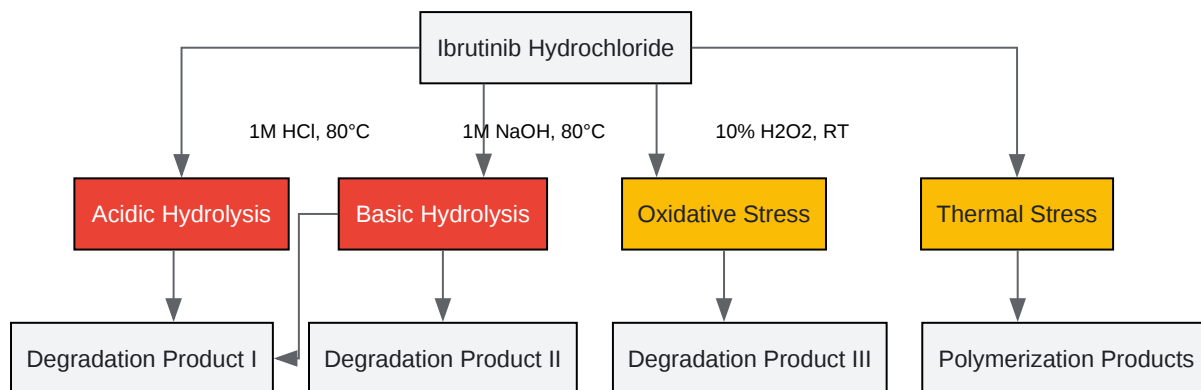
Q1: What are the primary degradation pathways for Ibrutinib hydrochloride?

A1: Ibrutinib hydrochloride is susceptible to degradation under several conditions, primarily hydrolysis (acidic and basic), oxidation, and thermal stress.^{[1][2][3][4][5]}

- Acidic and Basic Hydrolysis: Degradation is observed in both acidic and basic environments.^{[4][5]} Alkaline conditions, in particular, lead to a higher rate of degradation.^[3]
- Oxidative Degradation: Ibrutinib is highly sensitive to oxidative stress, which can lead to the formation of several degradation impurities.^{[5][6]}
- Thermal Degradation: Exposure to high temperatures can cause thermal degradation.^{[7][8]} This may also lead to the formation of impurities like ibrutinib di-piperidine and potentially polymerization.^[7]

- Photolytic Degradation: Ibrutinib has been found to be relatively stable under photolytic conditions.[\[4\]](#)[\[5\]](#)

Below is a simplified representation of the main degradation pathways.



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